

safety and handling precautions for (S)-Ru(OAc)₂(H8-BINAP)

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Compound of Interest

Compound Name: (S)-Ru(OAc)₂(H8-BINAP)

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An In-depth Technical Guide to the Safety and Handling of (S)-Ru(OAc)₂(H8-BINAP)

This guide provides comprehensive safety and handling information for (S)-Ru(OAc)₂(H8-BINAP), a ruthenium-based catalyst employed in asymmetric synthesis.^[1] It is intended for researchers, scientists, and drug development professionals familiar with handling organometallic compounds. The information herein is compiled from safety data sheets and experimental protocols for the specified compound and related ruthenium-BINAP complexes.

Compound Identification and Properties

- Chemical Name: Diacetato[(S)-(-)-2,2'-bis(diphenylphosphino)-5,5',6,6',7,7',8,8'-octahydro-1,1'-binaphthyl]ruthenium(II)
- Synonym: (S)-Ru(OAc)₂(H8-BINAP)
- CAS Number: 142962-95-6
- Molecular Formula: C₄₈H₄₆O₄P₂Ru
- Molecular Weight: 849.89 g/mol
- Appearance: Powder

Hazard Identification and Classification

(S)-Ru(OAc)₂(H8-BINAP) is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Eye Irritation, Category 2	H319: Causes serious eye irritation	GHS07	Warning
STOT SE, Category 3	H335: May cause respiratory irritation	GHS07	Warning

Target Organs: Respiratory system.

Safety and Handling Precautions

Engineering Controls

Due to the potential for respiratory irritation, all handling of solid **(S)-Ru(OAc)₂(H8-BINAP)** should be conducted in a well-ventilated area, preferably within a fume hood or glovebox.^[2] For procedures involving solutions, an inert atmosphere of argon or nitrogen is recommended, as BINAP-Ru complexes can be sensitive to air.^{[3][4]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling this compound:

Protection Type	Specification
Eye Protection	Chemical safety goggles or face shield
Hand Protection	Compatible chemical-resistant gloves
Respiratory	NIOSH-approved N95 dust mask or higher
Body Protection	Laboratory coat

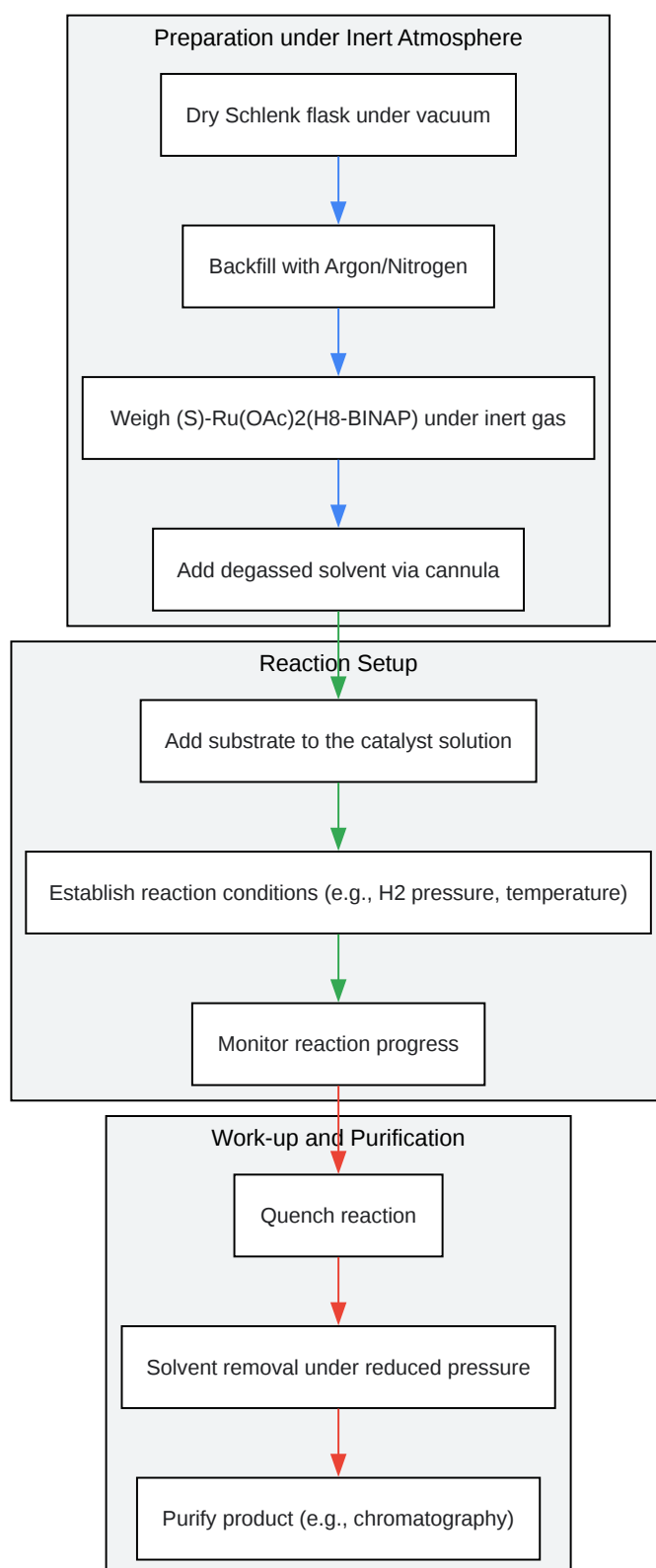
Storage

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.^[2] The recommended storage temperature is 2-8°C.^[5] It is classified under Storage Class 11:

Combustible Solids.

Experimental Protocols and Handling Procedures

The handling of **(S)-Ru(OAc)₂(H8-BINAP)** requires careful attention to its air-sensitive nature and potential health hazards. The following workflow outlines a general procedure for its use in a catalytic reaction.



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Caption: General workflow for using **(S)-Ru(OAc)2(H8-BINAP)** in catalysis.

Emergency Procedures

In the event of accidental exposure or a spill, follow the procedures outlined below.

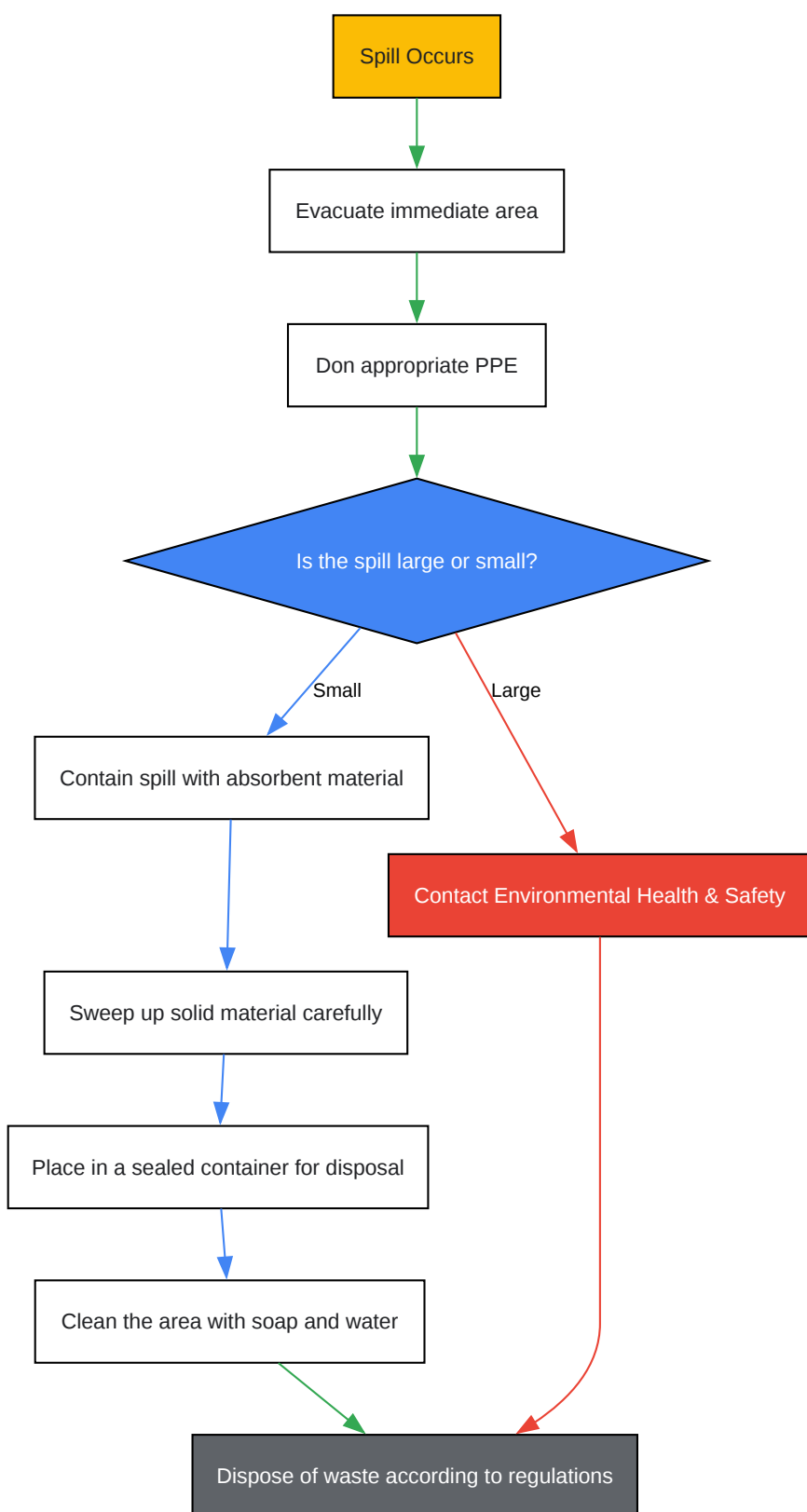
First Aid Measures

The following table summarizes the recommended first aid measures.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [2]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. [2]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [2]
Ingestion	Clean mouth with water. Get medical attention. [2]

Spill and Leak Procedures

A logical workflow for responding to a spill is presented in the following diagram.



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Caption: Logical workflow for responding to a spill of **(S)-Ru(OAc)2(H8-BINAP)**.

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations.^[2] Do not allow the chemical to enter drains.^[2]

Conclusion

(S)-Ru(OAc)₂(H8-BINAP) is a valuable catalyst that requires careful handling due to its potential to cause eye and respiratory irritation, as well as its air sensitivity. By adhering to the precautions and procedures outlined in this guide, researchers can safely and effectively utilize this compound in their work. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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